

# Personal protective equipment for handling R121919

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## Compound of Interest

Compound Name: R121919

Cat. No.: B1676987

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## Essential Safety and Handling Guide for R121919

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This guide provides essential safety and logistical information for handling the potent and selective CRF1 receptor antagonist, **R121919** (also known as NBI30775). While a Safety Data Sheet (SDS) has classified this compound as not a hazardous substance or mixture, its high biological activity necessitates careful handling to minimize exposure and ensure a safe laboratory environment.<sup>[1]</sup>

## Personal Protective Equipment (PPE)

Standard laboratory PPE is required at all times when handling **R121919** to prevent skin and eye contact, inhalation, and ingestion.

- **Eye Protection:** Wear chemical safety goggles or a face shield.
- **Hand Protection:** Use compatible chemical-resistant gloves (e.g., nitrile).
- **Body Protection:** A lab coat is mandatory.
- **Respiratory Protection:** While not specified as required, if handling the powder outside of a fume hood or glove box, a dust mask or respirator may be appropriate to avoid inhaling airborne particles.

## Safe Handling Procedures

Adherence to these procedural steps will minimize exposure risk and maintain the integrity of the compound.

- **Preparation:** Before handling, ensure a clean and organized workspace. Have all necessary equipment, including a calibrated scale, appropriate solvents, and waste containers, readily available.
- **Weighing:** Whenever possible, weigh the solid compound in a fume hood or a ventilated balance enclosure to contain any airborne powder.
- **Solution Preparation:** When preparing solutions, add the solvent to the solid **R121919** slowly to avoid splashing.
- **General Hygiene:** Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling the compound, even if gloves were worn.

## Emergency Procedures and First Aid

In the event of an exposure, immediate action is crucial.

- **Eye Contact:** Immediately flush eyes with large amounts of water for at least 15 minutes, lifting the upper and lower eyelids. Seek medical attention.[\[1\]](#)
- **Skin Contact:** Remove contaminated clothing and rinse the affected skin area thoroughly with water.[\[1\]](#)
- **Inhalation:** Move the individual to fresh air. If breathing is difficult, provide respiratory support.[\[1\]](#)
- **Ingestion:** Wash out the mouth with water. Do not induce vomiting. Seek immediate medical attention.[\[1\]](#)
- **Spills:** In case of a spill, use absorbent material to clean up the substance. Decontaminate the area and dispose of the waste in a sealed container.[\[1\]](#)

## Storage and Disposal

Proper storage and disposal are critical for safety and environmental protection.

- Storage: Store **R121919** in a tightly sealed container in a cool, dry, and well-ventilated area.
- Disposal: Dispose of unwanted **R121919** and any contaminated materials as chemical waste in accordance with local, state, and federal regulations. Do not dispose of it down the drain or in the regular trash.[2][3][4]

## Data and Protocols

### Chemical and Physical Properties

Property	Value
Synonyms	NBI30775[1]
Molecular Formula	C22H32N6[1]
Molecular Weight	380.53 g/mol [1]
Purity	≥98% (HPLC)
Ki for CRF1 Receptor	2 to 5 nM[5][6]

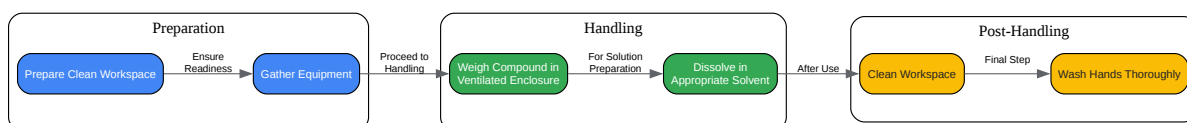
## Experimental Protocols

In Vivo Solution Preparation for Animal Studies:

- For Intravenous (i.v.) Injection in Rats: **R121919** can be dissolved in an aqueous solution of 70% (v/v) polyethylene glycol 400. The drug is then injected in a volume of 1 mL/kg.[5]
- For Oral Administration in Mice: **R121919** can be dissolved in an aqueous vehicle. The drug is administered orally via a feeding tube at a volume of 1 mL/100 g body weight.[5]
- For Defensive Withdrawal Experiments: **R121919** solutions are prepared fresh the night before each experiment by dissolving the compound in a vehicle consisting of 5% (v/v) polyethoxylated castor oil.[5]

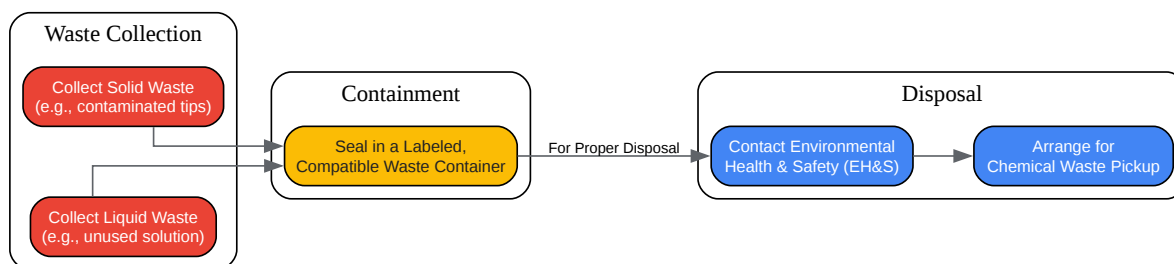
## Visualized Workflows

The following diagrams illustrate the recommended workflows for handling and disposing of **R121919**.



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Caption: A step-by-step workflow for the safe handling of **R121919**.



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Caption: A compliant workflow for the disposal of **R121919** waste.

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